

Golgicide A (GCA): Application Notes for Studying Protein Transport

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Compound of Interest

Compound Name: *Golgicide A-2*

Cat. No.: *B1240604*

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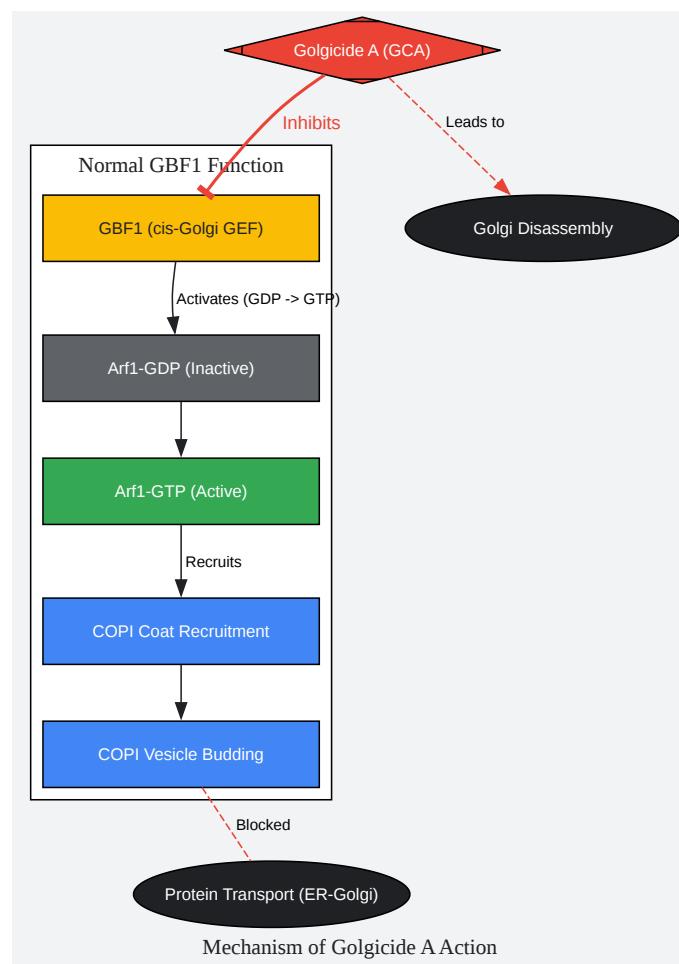
Audience: Researchers, scientists, and drug development professionals.

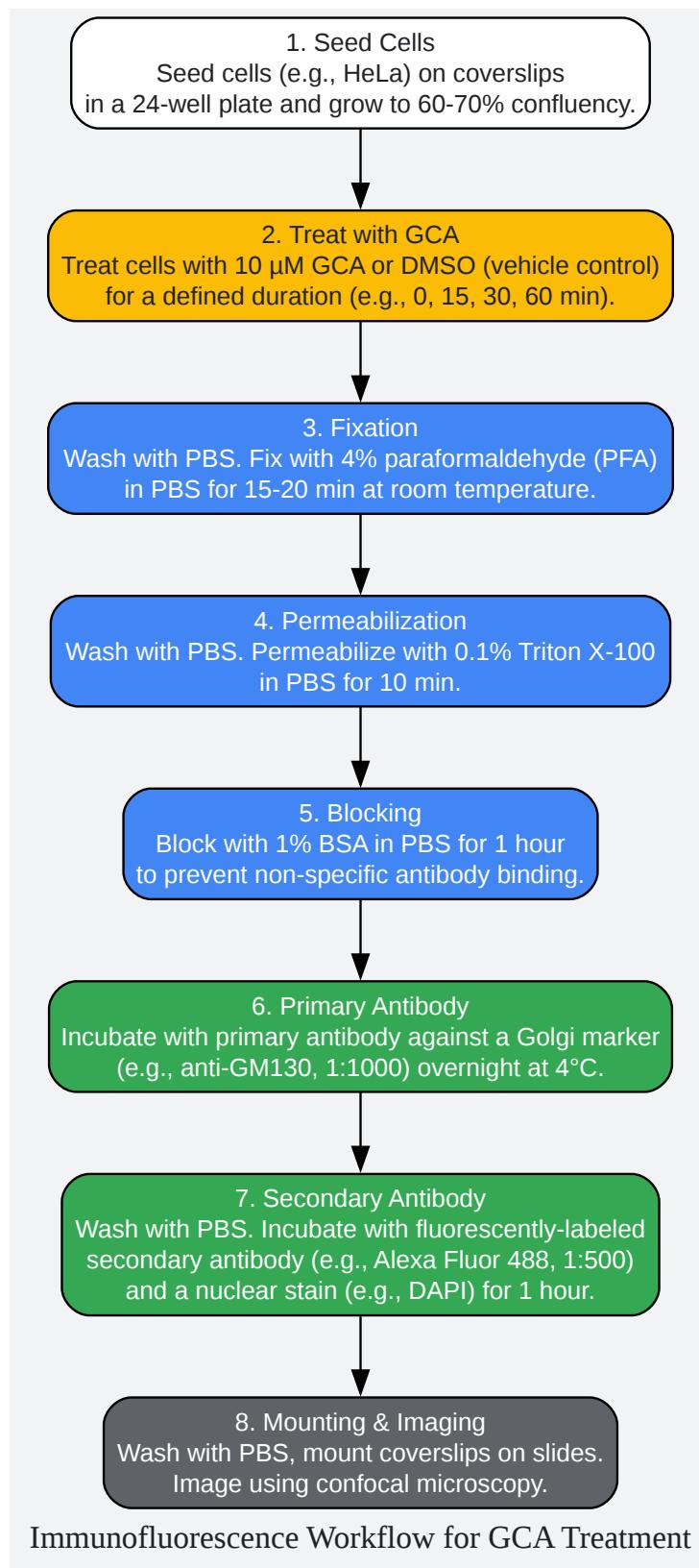
Introduction: Golgicide A (GCA) is a potent, specific, and reversible small molecule inhibitor of Golgi BFA Resistance Factor 1 (GBF1).^{[1][2][3]} GBF1 is a guanine nucleotide exchange factor (GEF) responsible for the activation of ADP-ribosylation factor 1 (Arf1) at the *cis*-Golgi.^{[1][4]} Activated Arf1-GTP is essential for the recruitment of the COPI coat protein complex, which mediates vesicle budding for both anterograde and retrograde transport between the ER and Golgi.^{[4][5]} By inhibiting GBF1, GCA prevents Arf1 activation, leading to a rapid dissociation of COPI from Golgi membranes, subsequent disassembly of the Golgi apparatus, and a potent blockade of the secretory pathway at the ER-Golgi intermediate compartment (ERGIC).^{[4][6]}

Unlike Brefeldin A (BFA), which inhibits multiple ArfGEFs including the trans-Golgi network (TGN)-localized BIG1 and BIG2, GCA is highly specific for GBF1.^[4] This specificity makes GCA a valuable tool for dissecting the precise roles of GBF1-mediated transport in cellular processes.^[4] These notes provide a guide to using GCA for studying protein transport, with a focus on treatment duration and concentration.

Mechanism of Action

Golgicide A's inhibitory action on GBF1 disrupts the COPI-mediated vesicular transport system, a cornerstone of the secretory pathway. This leads to the arrest of protein secretion and the dispersal of the Golgi complex.



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